

# An In-depth Technical Guide to 4-Cyclopropyl-2-fluoroaniline

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## Compound of Interest

Compound Name: 4-Cyclopropyl-2-fluoroaniline

Cat. No.: B1286757

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This technical guide provides a comprehensive overview of **4-Cyclopropyl-2-fluoroaniline**, a key chemical intermediate in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

## Chemical Identity and Properties

**4-Cyclopropyl-2-fluoroaniline** is an aromatic amine derivative characterized by the presence of a cyclopropyl group at the fourth position and a fluorine atom at the second position of the aniline ring.

Molecular Formula and Weight:

The chemical formula for **4-Cyclopropyl-2-fluoroaniline** is C<sub>9</sub>H<sub>10</sub>FN.<sup>[1]</sup> Its molecular weight is 151.18 g/mol.<sup>[1]</sup>

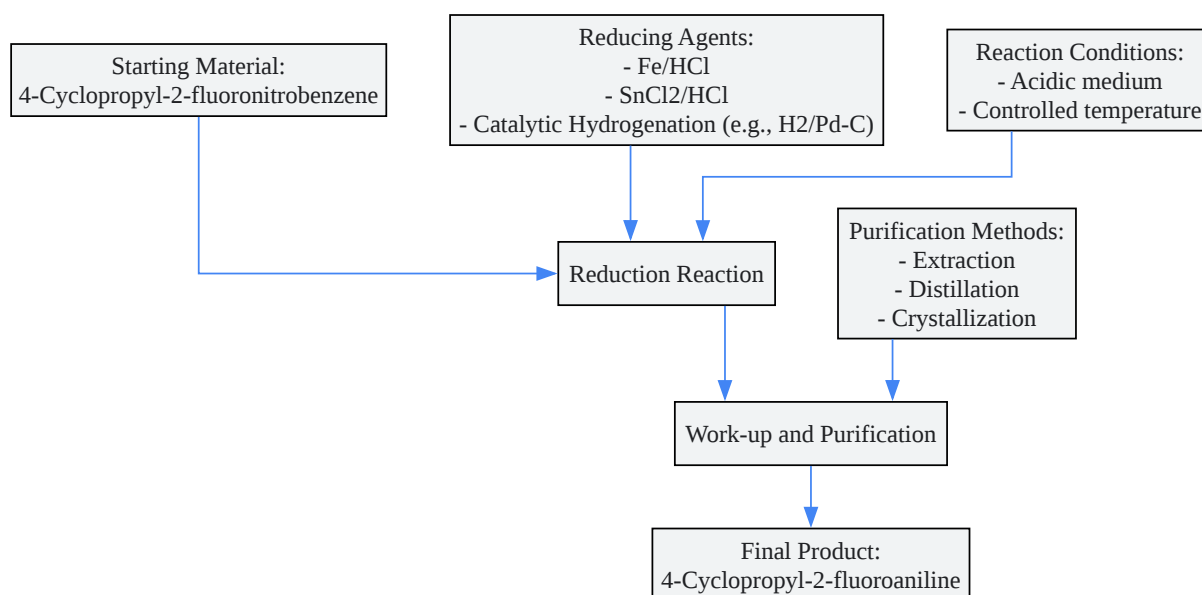
Quantitative Data Summary:

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>10</sub> FN	<sup>[1]</sup>
Molecular Weight	151.18 g/mol	<sup>[1]</sup>
CAS Number	893739-89-4	<sup>[1]</sup>

## Synthesis and Experimental Protocols

While specific, detailed industrial synthesis protocols for **4-Cyclopropyl-2-fluoroaniline** are often proprietary, a general synthetic approach can be inferred from established chemical literature for similar aniline derivatives. A common method involves the reduction of a corresponding nitroaromatic precursor.

General Synthesis Workflow:



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Caption: General synthesis workflow for **4-Cyclopropyl-2-fluoroaniline**.

Experimental Protocol: Reduction of 4-Cyclopropyl-2-fluoronitrobenzene

This protocol is a generalized procedure based on common reduction methods for nitroaromatic compounds.

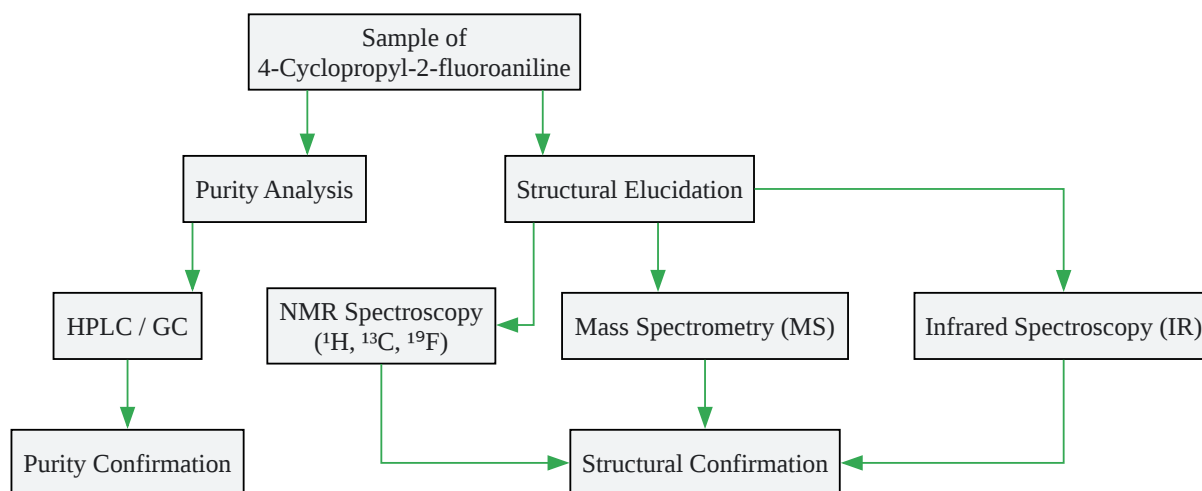
- Reaction Setup:
  - To a round-bottom flask equipped with a mechanical stirrer, reflux condenser, and thermometer, add 4-cyclopropyl-2-fluoronitrobenzene and a suitable solvent (e.g., ethanol, acetic acid).
  - In a separate beaker, prepare a solution of the reducing agent, such as stannous chloride ( $\text{SnCl}_2$ ) in concentrated hydrochloric acid (HCl), or a slurry of iron powder in dilute HCl.
- Reduction:
  - Slowly add the reducing agent solution to the stirred solution of the nitro compound. The addition should be controlled to manage the exothermic reaction, maintaining the temperature within a specified range (e.g., 50-70 °C).
  - After the addition is complete, continue stirring the mixture at an elevated temperature (e.g., reflux) for a period sufficient to ensure complete conversion of the starting material, typically monitored by Thin Layer Chromatography (TLC).
- Work-up:
  - Once the reaction is complete, cool the mixture to room temperature.
  - Neutralize the excess acid by slowly adding a base, such as a concentrated solution of sodium hydroxide or sodium carbonate, until the pH is alkaline. This will precipitate the metal hydroxides.
  - Filter the mixture to remove the inorganic salts.
- Purification:
  - Extract the filtrate with an organic solvent like ethyl acetate or dichloromethane.
  - Combine the organic layers, wash with brine, and dry over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
  - Remove the solvent under reduced pressure to obtain the crude **4-Cyclopropyl-2-fluoroaniline**.

- Further purify the product by vacuum distillation or recrystallization from a suitable solvent system to yield the final product of high purity.

## Analytical Characterization

The purity and identity of **4-Cyclopropyl-2-fluoroaniline** are typically confirmed using a variety of analytical techniques.

Analytical Workflow:



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## References

- 1. 4-CYCLOPROPYL-2-FLUOROANILINE CAS#: 893739-89-4 [m.chemicalbook.com]

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